An In-depth Technical Guide to p-Tolyltrimethylsilane

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Compound of Interest

Compound Name:	*P-Tolyltrimethylsilane*
CAS No.:	*3728-43-6*
Cat. No.:	*B1330435*

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This technical guide provides a comprehensive overview of **p-tolyltrimethylsilane**, a versatile organosilicon compound. It is intended for researchers, scientists, and professionals in drug development and materials science. This document details its chemical and physical properties, spectroscopic data, synthesis protocols, and key applications.

Chemical and Physical Properties

p-Tolyltrimethylsilane, also known as (4-methylphenyl)trimethylsilane, is a crystalline solid or colorless to light yellow liquid at room temperature.[1][2] It is characterized by the presence of a trimethylsilyl group attached to a toluene ring at the para position.

Table 1: Physical and Chemical Properties of **p-Tolyltrimethylsilane**

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Property	Value	Reference(s)
CAS Number	3728-43-6	[2]
Molecular Formula	$C_{10}H_{16}Si$	[2]
Molecular Weight	164.32 g/mol	[2]
Appearance	Colorless to light yellow liquid/solid	[1]
Melting Point	38 °C	[1]
Boiling Point	190-193 °C	[2]
Density	0.865 g/mL	[2]
Refractive Index	1.4908	[1]
Flash Point	46 °C	[1]

Table 2: Solubility of **p-Tolyltrimethylsilane**

Solvent	Solubility	Reference(s)
Water	Not miscible or difficult to mix	[1]
Ether	Soluble	[1]
Methanol	Soluble	[1]
Tetrahydrofuran (THF)	Miscible	Inferred from synthesis protocols
Diethyl Ether	Miscible	Inferred from synthesis protocols
Chloroform	Likely soluble (polar aprotic)	General chemical principles
Hexane	Likely soluble (nonpolar)	General chemical principles

Spectroscopic Data

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Spectroscopic analysis is crucial for the identification and characterization of **p-tolyltrimethylsilane**. Below are the expected spectral data based on its structure and data for analogous compounds.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **p-tolyltrimethylsilane** is expected to show three distinct signals corresponding to the trimethylsilyl protons, the aromatic protons, and the methyl protons on the tolyl group.

Table 3: Predicted ^{1}H NMR Spectral Data for **p-Tolyltrimethylsilane**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~0.25	Singlet	9H	$Si(CH_3)_3$
~2.35	Singlet	3H	Ar-CH_3
~7.15	Doublet	2H	Aromatic protons ortho to CH_3
~7.40	Doublet	2H	Aromatic protons ortho to $Si(CH_3)_3$

Note: The exact chemical shifts and coupling constants can vary slightly depending on the solvent and spectrometer frequency.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of **p-tolyltrimethylsilane** will exhibit five signals, corresponding to the five chemically non-equivalent carbon atoms in the molecule.

Table 4: Predicted ^{13}C NMR Spectral Data for **p-Tolyltrimethylsilane**

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Chemical Shift (δ, ppm)	Assignment
~ -1.0	$Si(CH_3)_3$
~ 21.0	Ar-CH_3
~ 128.5	Aromatic CH ortho to CH_3
~ 133.5	Aromatic CH ortho to $Si(CH_3)_3$
~ 137.5	Quaternary aromatic C attached to CH_3
~ 138.0	Quaternary aromatic C attached to $Si(CH_3)_3$

Note: The assignments are based on general chemical shift ranges for substituted benzenes and organosilanes.

Infrared (IR) Spectroscopy

The IR spectrum of **p-tolyltrimethylsilane** will show characteristic absorptions for the aromatic ring, the C-H bonds, and the Si-C bonds.

Table 5: Characteristic IR Absorption Bands for **p-Tolyltrimethylsilane**

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Wavenumber (cm^{-1})	Vibration	Intensity
3100-3000	Aromatic C-H stretch	Medium
2960-2850	Aliphatic C-H stretch (from CH_3 and Si-CH_3)	Strong
1600-1450	Aromatic C=C stretch	Medium-Strong
1250	Si-CH_3 symmetric deformation (umbrella)	Strong
1135	p-substituted silphenylene group	Strong, Sharp[3]
840-810	Aromatic C-H out-of-plane bend (p-disubstitution)	Strong
760-700	Si-C stretch	Medium-Strong

Mass Spectrometry

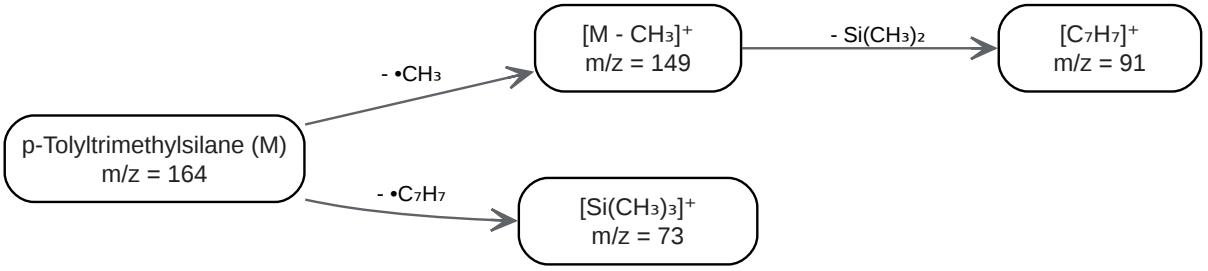
The electron ionization (EI) mass spectrum of **p-tolyltrimethylsilane** will exhibit a molecular ion peak and characteristic fragmentation patterns for trimethylsilyl compounds.

Table 6: Major Fragments in the Mass Spectrum of **p-Tolyltrimethylsilane**

m/z	Fragment Ion	Comments
164	$[C_{10}H_{16}Si]^{+\cdot}$	Molecular ion ($M^{+\cdot}$)
149	$[M - CH_3]^+$	Loss of a methyl radical from the trimethylsilyl group, often the base peak.
91	$[C_7H_7]^+$	Tropylium ion, characteristic for toluene derivatives.
73	$[Si(CH_3)_3]^+$	Trimethylsilyl cation.

Fragmentation Pathway Diagram:

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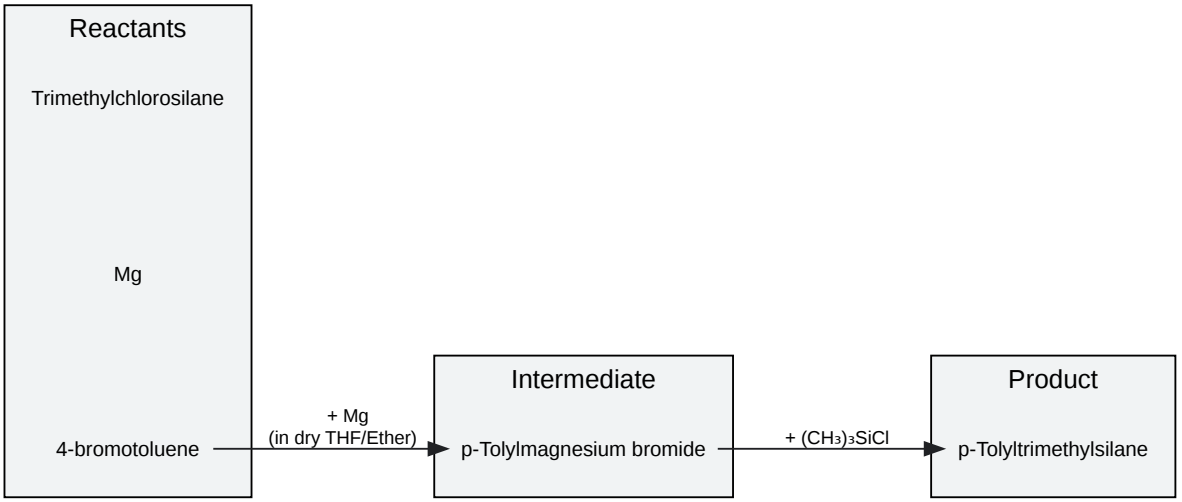
Caption: Proposed mass spectrometry fragmentation pathway of **p-tolyltrimethylsilane**.

Experimental Protocols

Synthesis of **p-Tolyltrimethylsilane** via Grignard Reaction

This protocol describes the synthesis of **p-tolyltrimethylsilane** from 4-bromotoluene and trimethylchlorosilane.

Reaction Scheme:



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Caption: Synthesis of **p-tolyltrimethylsilane** via a Grignard reaction.

Materials:

- 4-Bromotoluene
- Magnesium turnings
- Trimethylchlorosilane
- Anhydrous tetrahydrofuran (THF) or diethyl ether
- Iodine crystal (as initiator)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard glassware for air-sensitive reactions (Schlenk line, three-necked flask, dropping funnel, condenser)

Procedure:

- Preparation of the Grignard Reagent:
  - Under an inert atmosphere (nitrogen or argon), place magnesium turnings in a flame-dried three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer.
  - Add a small crystal of iodine to the flask.
  - Dissolve 4-bromotoluene in anhydrous THF or diethyl ether and add it to the dropping funnel.
  - Add a small portion of the 4-bromotoluene solution to the magnesium turnings. The reaction is initiated when the color of the iodine disappears and bubbling is observed.

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Gentle heating may be required.

- Once the reaction has started, add the remaining 4-bromotoluene solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture at room temperature or with gentle heating until most of the magnesium has been consumed.

- Reaction with Trimethylchlorosilane:
  - Cool the freshly prepared Grignard reagent to 0 °C using an ice bath.
  - Add trimethylchlorosilane dropwise to the stirred Grignard reagent. An exothermic reaction will occur. Maintain the temperature below 20 °C.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification:
  - Carefully quench the reaction by slowly pouring the mixture into a beaker containing ice and a saturated aqueous solution of ammonium chloride.
  - Separate the organic layer and extract the aqueous layer with diethyl ether.
  - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
  - Filter the drying agent and remove the solvent by rotary evaporation.
  - The crude product can be purified by distillation under reduced pressure to yield pure **p-tolyltrimethylsilane**.

Applications in Research and Development

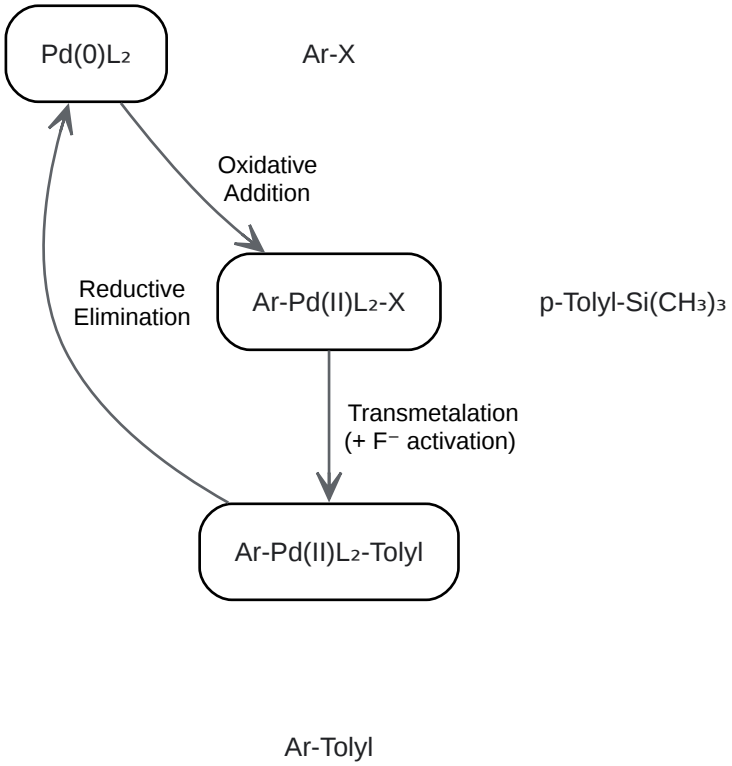
p-Tolyltrimethylsilane serves as a valuable building block in organic synthesis and has potential applications in materials science and drug development.

Organic Synthesis

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- Cross-Coupling Reactions: Aryltrimethylsilanes are precursors to organosilicon nucleophiles used in palladium-catalyzed cross-coupling reactions, such as the Hiyama coupling.[1][4][5] In this reaction, the C-Si bond is activated by a fluoride source or a base, allowing for the formation of a new C-C bond with an organic halide or triflate.[1][4] This methodology is an alternative to Suzuki and Stille couplings, avoiding the use of potentially toxic tin reagents.[6]

Hiyama Coupling Mechanism:



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Caption: Catalytic cycle of the Hiyama cross-coupling reaction.

- Protecting Group Chemistry: The trimethylsilyl group can be used as a directing group in electrophilic aromatic substitution reactions.

Drug Development

While direct applications of **p-tolyltrimethylsilane** in pharmaceuticals are not widely reported, its utility in cross-coupling reactions makes it a valuable tool for the synthesis of complex

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bioactive molecules and pharmaceutical intermediates.[7][8][9] The biaryl motif, which can be constructed using Hiyama coupling, is a common structural feature in many drug candidates.

Materials Science

Organosilanes are fundamental precursors in the synthesis of silicon-containing polymers, such as polysiloxanes and silsesquioxanes.[10][11][12] These materials exhibit a wide range of properties, including high thermal stability, chemical resistance, and tunable mechanical properties, making them suitable for applications in coatings, elastomers, and hybrid organic-inorganic materials. **p-Tolyltrimethylsilane** can be functionalized and incorporated into polymer backbones to modify their properties.

Safety Information

p-Tolyltrimethylsilane is a flammable liquid and solid. It can cause skin and eye irritation. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood.

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